

In-Depth Technical Guide: Safety and Handling of 2-Aminobenzenecarbothioamide

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Compound of Interest

Compound Name: 2-Aminobenzenecarbothioamide

Cat. No.: B1270963

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Aminobenzenecarbothioamide, also known as thioanthranilamide, is an organic compound featuring a benzene ring substituted with both an amino group and a thiocarboxamide group. Its unique structure makes it a valuable intermediate in the synthesis of various heterocyclic compounds, particularly in the fields of pharmaceuticals and agrochemicals. This guide provides a comprehensive overview of the safety and handling precautions necessary for the use of **2-Aminobenzenecarbothioamide** in a laboratory setting, targeting researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

2-Aminobenzenecarbothioamide is classified as a hazardous substance. It is crucial to understand its potential risks to ensure safe handling.

GHS Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.
- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.

- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.

Signal Word: Warning

Hazard Pictograms:

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

- P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Data

Physical and Chemical Properties

Property	Value
CAS Number	2454-39-9
Molecular Formula	C ₇ H ₈ N ₂ S
Molecular Weight	152.22 g/mol
Appearance	Solid
Solubility	Soluble in polar solvents

Toxicological Data

At present, specific quantitative toxicity data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **2-Aminobenzenecarbothioamide** are not readily available in the public domain. However, the GHS classification of Acute Toxicity, Oral (Category 4) indicates that it is harmful if swallowed, with an expected LD50 value in the range of 300 to 2000 mg/kg body weight for oral exposure in rats.

Experimental Protocols: Safe Handling and Use

The following protocols are essential for the safe handling and use of **2-Aminobenzenecarbothioamide** in a research environment.

Engineering Controls

- Work with **2-Aminobenzenecarbothioamide** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Skin Protection:**
 - Wear a lab coat or chemical-resistant apron.
 - Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation or puncture before and during use.
- **Respiratory Protection:** If working outside a fume hood or if dust generation is likely, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

General Hygiene Practices

- Avoid all personal contact with the substance.
- Wash hands thoroughly with soap and water after handling and before eating, drinking, smoking, or using the restroom.
- Do not store or consume food or beverages in the laboratory.
- Contaminated clothing should be removed immediately and washed separately before reuse.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in a locked cabinet or area to restrict access.

Spill and Disposal Procedures

- **Spills:**
 - Evacuate the area and prevent entry of unnecessary personnel.
 - Wear appropriate PPE, including respiratory protection.

- For solid spills, carefully sweep or scoop up the material, avoiding dust generation, and place it in a labeled, sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.

Reactivity and Stability

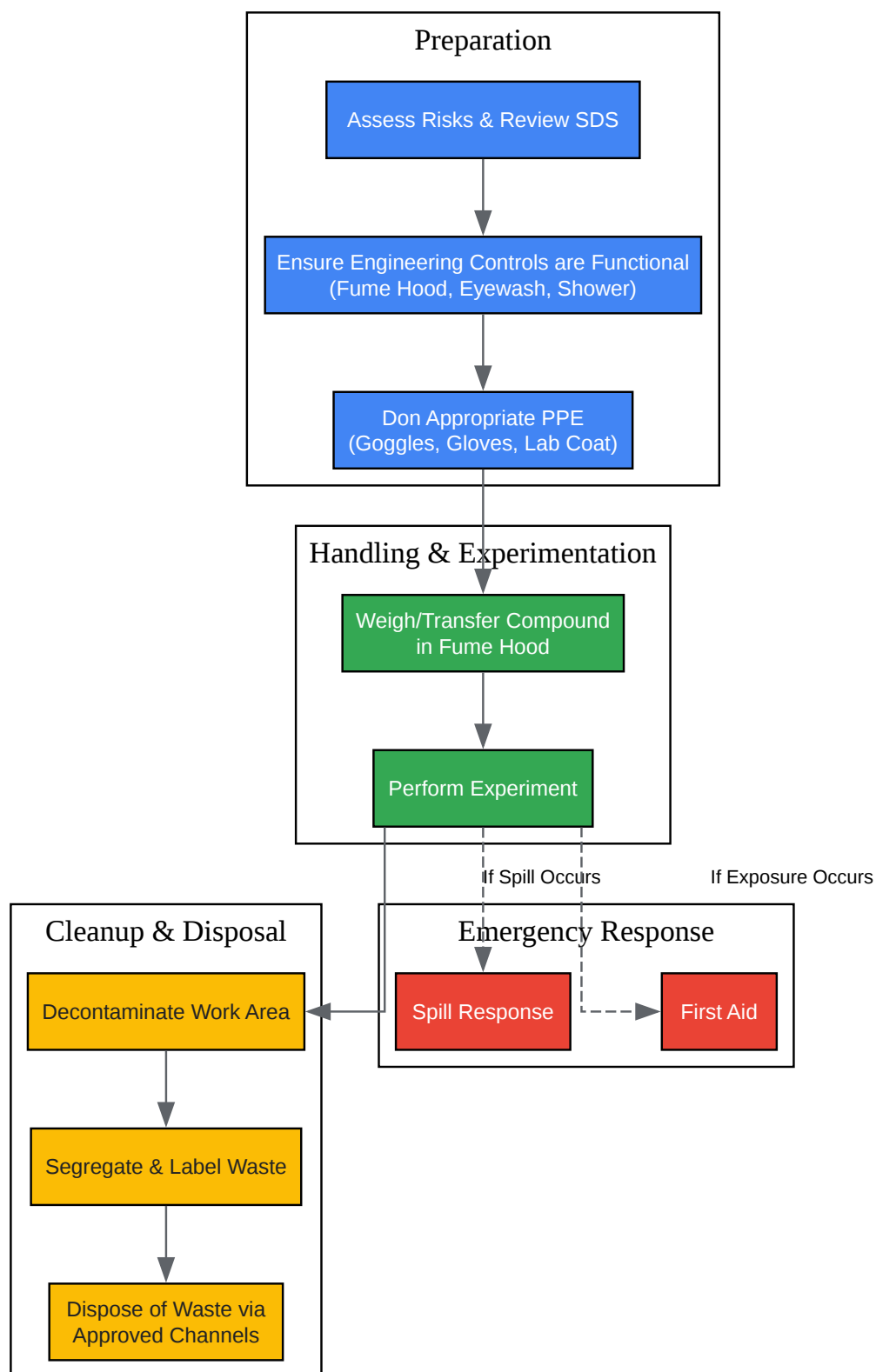
- Chemical Stability: **2-Aminobenzenecarbothioamide** is stable under normal laboratory conditions.
- Incompatible Materials: Avoid contact with strong oxidizing agents, which may lead to vigorous reactions.
- Hazardous Decomposition Products: Thermal decomposition may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.
- Hazardous Polymerization: Hazardous polymerization is not expected to occur.

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison control center or seek medical attention.
- If on Skin: Remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

Visualizations

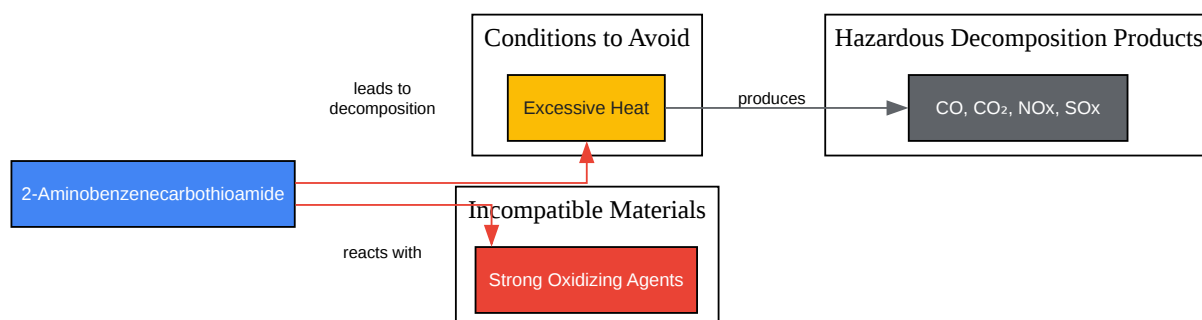
Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **2-Aminobenzenecarbothioamide**.

Reactivity and Incompatibilities



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Caption: Reactivity profile of **2-Aminobenzenecarbothioamide**.

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